

# An In-depth Technical Guide to Artanin (CAS Number: 96917-26-9)

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## Compound of Interest

Compound Name: Artanin

Cat. No.: B014308

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## Abstract

**Artanin** (CAS: 96917-26-9) is a naturally occurring polyphenolic compound belonging to the coumarin class.[1] Possessing a range of biological activities, **Artanin** has garnered interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of the known properties of **Artanin**, including its physicochemical characteristics, biological functions with a focus on its antioxidant, anti-inflammatory, and neuroprotective effects, and available experimental data. While detailed experimental protocols and specific signaling pathway elucidations for **Artanin** are not extensively available in public literature, this guide outlines the general methodologies used for evaluating compounds with similar activities, providing a framework for future research.

## Physicochemical Properties

**Artanin** presents as a crystalline solid and is soluble in a variety of organic solvents, including chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[2] A summary of its key physicochemical properties is provided in Table 1.

Table 1: Physicochemical Properties of **Artanin**

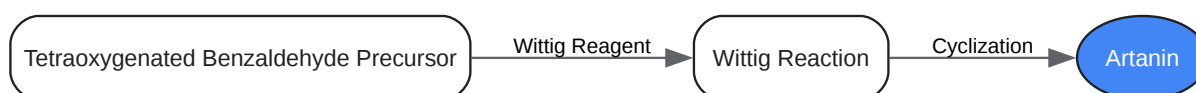
Property	Value	Source(s)
CAS Number	96917-26-9	[2]
Molecular Formula	C <sub>16</sub> H <sub>18</sub> O <sub>5</sub>	[1]
Molecular Weight	290.31 g/mol	[1]
Physical State	Crystalline Solid	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
SMILES	<chem>CC(=CCOC1=C(C=C(C2=C1O C(=O)C=C2)OC)OC)C</chem>	[1]

Note: Specific quantitative data for melting point, boiling point, and precise solubility were not available in the reviewed literature.

## Synthesis

The synthesis of **Artanin** has been described as part of the total synthesis of naturally occurring 5,7,8-trioxygenated coumarins. The key feature of the synthetic pathway involves the preparation of a suitable tetraoxygenated benzaldehyde, which is then converted to the final coumarin structure via a Wittig reaction.[2]

Experimental Workflow: General Synthesis of **Artanin**



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Caption: General synthetic workflow for **Artanin**.

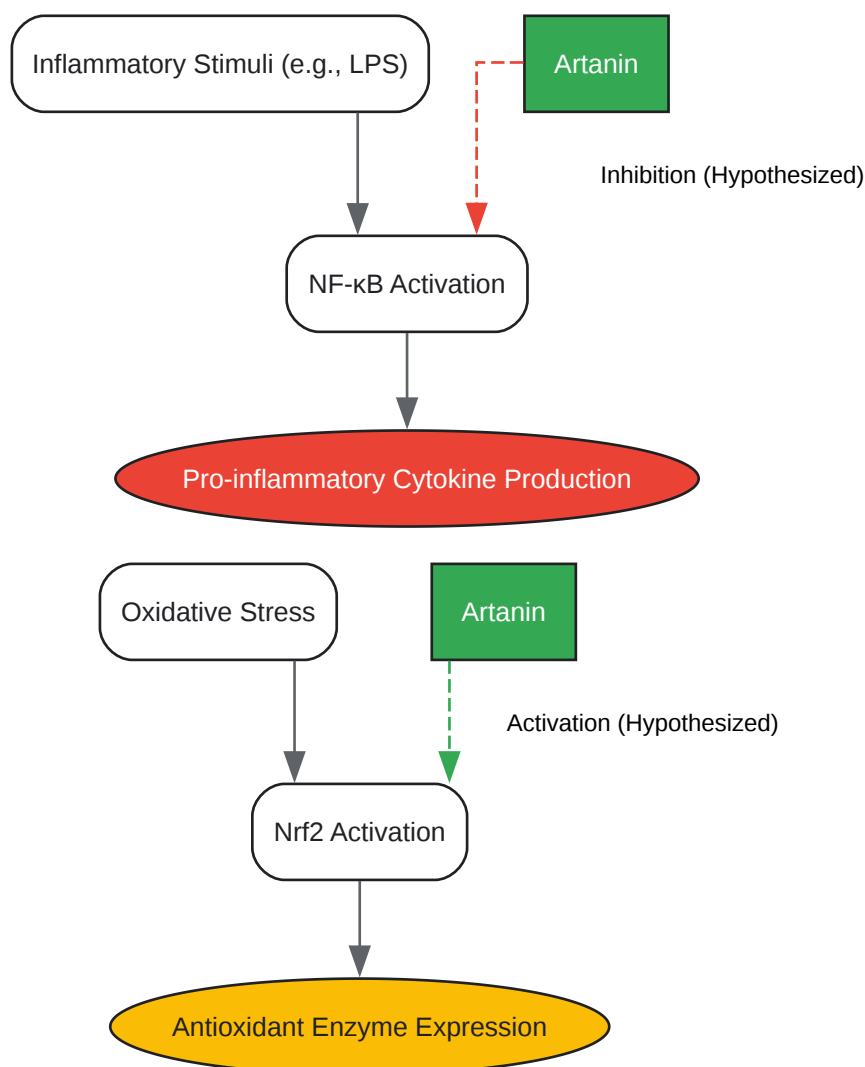
## Biological Activities and Pharmacological Data

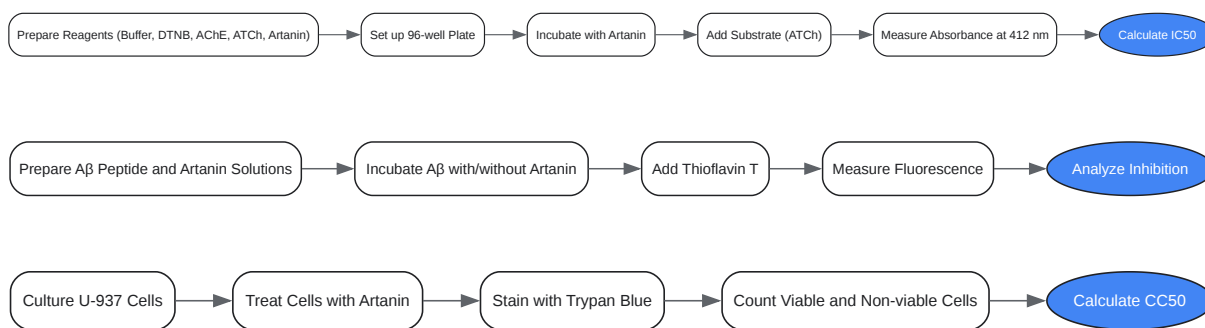
**Artanin** exhibits a range of biological activities, with notable antioxidant, anti-inflammatory, and neuroprotective potential. It is a polyphenolic compound that functions by scavenging free radicals and reducing oxidative stress at the cellular level.[1]

## Antioxidant and Anti-inflammatory Activity

**Artanin's** antioxidant properties are attributed to its ability to scavenge free radicals and inhibit lipid peroxidation.[1] It is also suggested to modulate various enzymatic pathways associated with inflammation and cell signaling.[1] While specific studies detailing **Artanin's** direct interaction with inflammatory signaling pathways such as NF- $\kappa$ B or antioxidant response pathways like Nrf2 are not currently available, these are common mechanisms for polyphenolic compounds.

### Hypothesized Anti-inflammatory Signaling Pathway





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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Artanin (CAS Number: 96917-26-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014308#artanin-cas-number-96917-26-9-properties]

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